# Biological Activity of Dimethoxybenzofuran Aldehydes: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4,6-Dimethoxy-1-benzofuran-2-carbaldehyde* |
| *Cat. No.:* | *B13509248* |

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## Executive Summary

Dimethoxybenzofuran aldehydes (e.g., 4,7-dimethoxybenzofuran-5-carbaldehyde and 5,6-dimethoxybenzofuran-2-carbaldehyde) represent a privileged scaffold in medicinal chemistry. Unlike simple heterocycles, the fusion of the electron-rich furan ring with a dimethoxy-substituted benzene core creates a planar, lipophilic structure capable of intercalating DNA and binding to hydrophobic protein pockets (e.g., the colchicine binding site of tubulin).

While the aldehyde functionality itself imparts moderate electrophilic reactivity—useful for covalent interactions with cysteine residues—its primary value lies as a high-fidelity precursor for Schiff bases, hydrazones, and chalcones. These derivatives exhibit potent anticancer (IC50 < 10 µM), antimicrobial, and anti-inflammatory (NLRP3 inhibition) activities. This guide details the structure-activity relationships (SAR), synthesis, and validation protocols for these compounds.

## Chemical Architecture & SAR Analysis

The biological efficacy of dimethoxybenzofuran aldehydes is governed by specific structural features. The "dimethoxy" pattern is not arbitrary; it modulates the electron density of the

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aromatic system, influencing both metabolic stability and binding affinity.

## Structure-Activity Relationship (SAR)[1]

- The Benzofuran Core: Mimics DNA base pairs (purines), facilitating intercalation.
- Methoxy Groups (Positions 4,7 or 5,6):
  - Electronic Effect: Act as electron-donating groups (EDGs), increasing the nucleophilicity of the ring, which is critical for Vilsmeier-Haack formylation.
  - Lipophilicity: Enhance membrane permeability (logP modulation).
  - Metabolic Blockade: Methoxy substitution at para-positions can block metabolic hydroxylation, extending half-life.
- The Aldehyde (-CHO):
  - Direct Activity: Forms reversible covalent bonds with amine residues on proteins (Schiff base formation in situ).
  - Derivatization Handle: Essential for extending the scaffold into chalcones (via Claisen-Schmidt condensation) to target tubulin or kinases.

## Visualization: SAR Logic

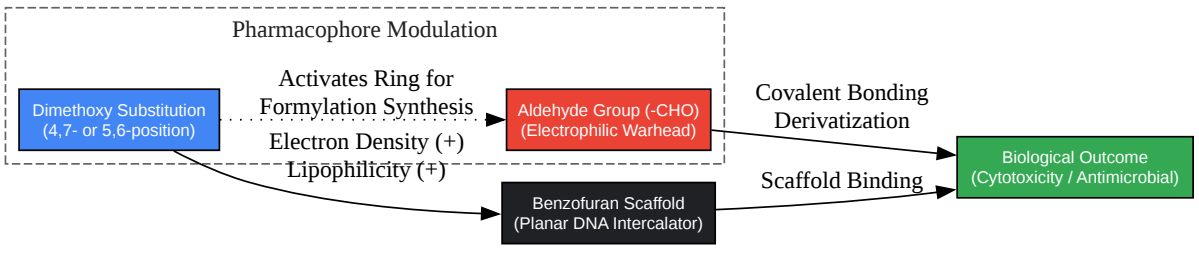


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Figure 1: Structural logic governing the biological activity of dimethoxybenzofuran aldehydes.

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# Therapeutic Applications & Mechanisms

## Anticancer Activity

The most significant application of dimethoxybenzofuran aldehydes is in oncology. Derivatives synthesized from these aldehydes (particularly chalcones and sulfonamides) function as Microtubule Destabilizing Agents (MDAs).

- Mechanism: They bind to the colchicine-binding site of β-tubulin. This inhibits microtubule polymerization, leading to G2/M cell cycle arrest and subsequent apoptosis.[1]
- Key Data: 5,6-dimethoxybenzofuran derivatives have demonstrated IC50 values as low as 0.086 µM against MCF-7 (breast cancer) and K562 (leukemia) cell lines.

## Anti-Inflammatory (NLRP3 Inhibition)

Recent studies highlight 4,7-dimethoxybenzofuran-5-carbaldehyde as a precursor to Velutone F analogs.

- Target: NLRP3 Inflammasome.[2][3]
- Effect: Inhibition of IL-1β release.
- Relevance: Potential treatment for gout, atherosclerosis, and neuroinflammation.

## Antimicrobial Activity

The aldehyde moiety exhibits moderate intrinsic activity against Gram-positive bacteria (S. aureus) and fungi (C. albicans).

- Mechanism: Likely involves Schiff base formation with bacterial cell wall proteins or inhibition of specific enzymes like N-myristoyltransferase (NMT).

## Visualization: Mechanism of Action Pathways

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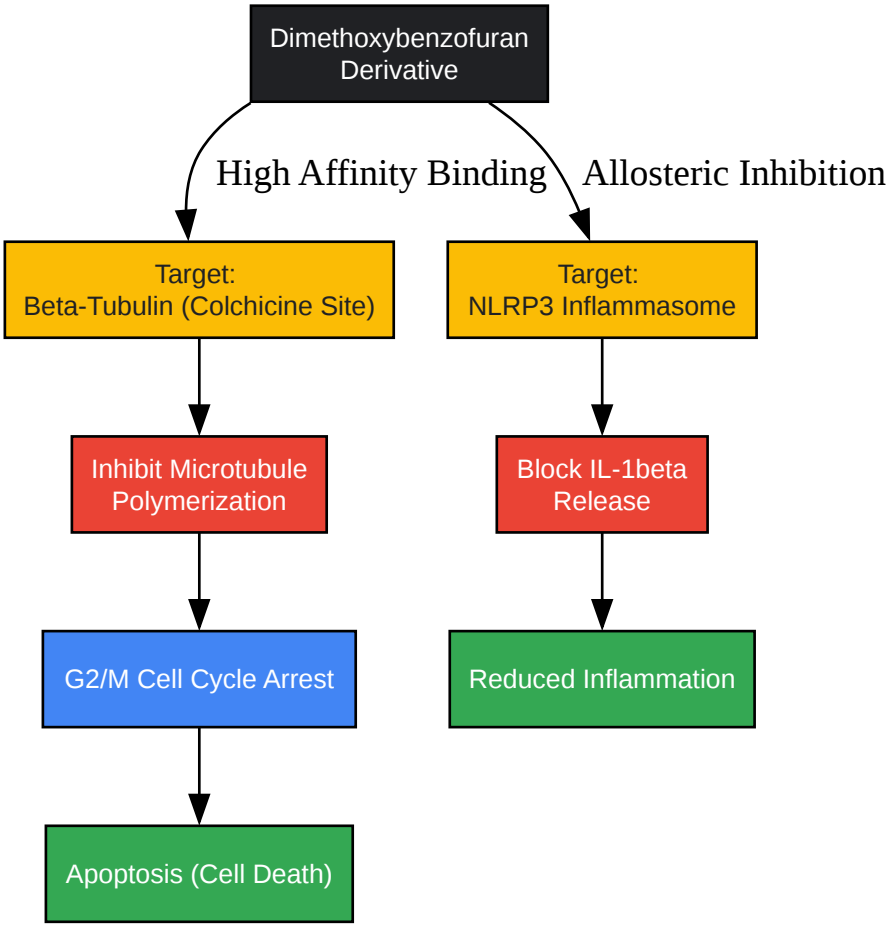


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Figure 2: Dual mechanistic pathways: Tubulin inhibition (Anticancer) and NLRP3 inhibition (Anti-inflammatory).

# Experimental Protocols

## Synthesis: Vilsmeier-Haack Formylation

This is the industry-standard protocol for introducing the aldehyde group onto the electron-rich dimethoxybenzofuran ring.

Objective: Synthesize 4,7-dimethoxybenzofuran-5-carbaldehyde. Precursor: 4,7-dimethoxybenzofuran.[2][4][3]

Protocol:

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- Reagent Prep: In a flame-dried round-bottom flask under Argon, cool DMF (3.25 equiv) to 0°C.
- Activation: Add $POCl_3$ (1.2 equiv) dropwise. Stir for 30 mins at 0°C to generate the Vilsmeier salt (chloroiminium ion).
- Addition: Dissolve 4,7-dimethoxybenzofuran (1.0 equiv) in dry DMF and add dropwise to the Vilsmeier reagent.
- Reaction: Warm to Room Temperature (RT) and stir for 2 hours. Then heat to 80°C for 4 hours (monitoring via TLC, Hexane:EtOAc 7:3).
- Quench: Pour the reaction mixture into crushed ice/sodium acetate (saturated solution) to hydrolyze the iminium intermediate. Stir for 1 hour.
- Isolation: Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over $Na_2SO_4$, and concentrate.
- Purification: Recrystallize from Ethanol or purify via silica gel column chromatography.

Validation Check:

- $^1H$ NMR: Look for a singlet signal at ~10.2–10.5 ppm (Aldehyde proton).
- IR: Strong stretch at 1660–1680 $cm^{-1}$ (C=O).

## Bioassay: MTT Cytotoxicity Screen

Objective: Determine IC50 of the synthesized aldehyde or derivative against MCF-7 cells.

Protocol:

- Seeding: Seed MCF-7 cells in 96-well plates (5,000 cells/well) in DMEM media. Incubate for 24h at 37°C/5% $CO_2$.
- Treatment: Dissolve compound in DMSO (Stock 10 mM). Prepare serial dilutions (0.1 µM to 100 µM) in culture media. Add to wells (Triplicate).

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- Incubation: Incubate for 48 hours.
- MTT Addition: Add 20 µL MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours (purple formazan crystals form).
- Solubilization: Aspirate media carefully. Add 100 µL DMSO to dissolve crystals.
- Measurement: Read absorbance at 570 nm (reference 630 nm) using a microplate reader.
- Calculation: Plot % Cell Viability vs. Log[Concentration]. Calculate IC50 using non-linear regression (Sigmoidal dose-response).

## Data Summary: Biological Potency

The following table summarizes reported activities for dimethoxybenzofuran aldehydes and their immediate derivatives.

| Compound Class | Target / Cell Line | Activity Metric | Reference |
|---|---|---|---|
| 5,6-Dimethoxybenzofuran-2-carbaldehyde | S. aureus (Bacteria) | MIC: 62.5 µg/mL | [1] |
| Benzofuran-Chalcone Hybrid (Derivative) | MCF-7 (Breast Cancer) | IC50: 0.086 µM | [2] |
| 4,7-Dimethoxybenzofuran-5-carbaldehyde | NLRP3 Inflammasome | Inhibition of IL-1β | [3] |
| Benzofuran-Hydrazone (Derivative) | C. albicans (Fungi) | MIC: 25 µg/mL | [1] |
| Substituted Benzofuran | Tubulin Polymerization | IC50: 1.2 µM | [4] |

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